

A Comprehensive Technical Guide to the Physical Properties of 2-Hydroxy-4-methylpyridine

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Compound of Interest

Compound Name: **2-Hydroxy-4-methylpyridine**

Cat. No.: **B3431644**

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This guide provides an in-depth exploration of the critical physical properties of **2-Hydroxy-4-methylpyridine** (CAS: 13466-41-6), a vital heterocyclic compound in pharmaceutical and agrochemical synthesis. Designed for researchers, scientists, and drug development professionals, this document synthesizes technical data with practical, field-proven methodologies for its characterization. We will delve into its melting and boiling points, discuss the nuances of reported values in scientific literature, and provide robust, self-validating protocols for their experimental determination.

Introduction to 2-Hydroxy-4-methylpyridine

2-Hydroxy-4-methylpyridine, also known by synonyms such as 4-Methyl-2-pyridone and 4-Methyl-pyridin-2-ol, is a pale yellow to off-white crystalline powder.^{[1][2]} Its molecular structure, featuring a pyridine ring with hydroxyl and methyl substitutions, makes it a versatile intermediate in the synthesis of a range of target molecules, including the anti-inflammatory drug Piroxicam.^[2] An accurate understanding of its physical properties is paramount for its effective handling, purification, and application in complex synthetic pathways.

Core Physical Properties: Melting and Boiling Points

The melting and boiling points are fundamental physical constants that provide insights into the purity and identity of a compound. For **2-Hydroxy-4-methylpyridine**, a survey of chemical

literature and commercial supplier data reveals some variation in reported values. This variability can stem from differences in sample purity, isomeric composition, or the experimental conditions under which the measurements were taken.

Tabulated Physical Property Data

Physical Property	Reported Value Range	Pressure Conditions	Source(s)
Melting Point	111 - 113 °C	Atmospheric	[2]
	131 - 134 °C	Atmospheric	[1] [3]
Boiling Point	278 - 280 °C	Atmospheric	[2]
	186 - 187 °C	12 mmHg	[1] [3]

Expert Insight: The significant difference in the reported boiling points is primarily due to the pressure at which the measurement was conducted. The lower value of 186-187 °C was determined under reduced pressure (12 mmHg), a common practice for compounds that may decompose at their atmospheric boiling point. The higher values are likely extrapolated or measured atmospheric boiling points. The variation in melting point ranges may be attributed to the presence of impurities, which typically depress and broaden the melting range.

Experimental Determination Protocols

To ensure accuracy and reproducibility, the following protocols are provided for the determination of the melting and boiling points of **2-Hydroxy-4-methylpyridine**. These methods are designed to be self-validating through careful technique and adherence to established principles of physical chemistry.

Safety Precautions for Handling Pyridine Derivatives

Before commencing any experimental work, it is crucial to observe the following safety protocols. Pyridine and its derivatives can be hazardous; they are often flammable and can cause skin, eye, and respiratory irritation.[\[4\]](#)[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

- Ventilation: Always handle **2-Hydroxy-4-methylpyridine** in a certified chemical fume hood to avoid inhalation of dust or vapors.[\[4\]](#)[\[5\]](#)

- Personal Protective Equipment (PPE): Wear chemical splash goggles, a flame-resistant lab coat, and nitrile or neoprene gloves.[4]
- Storage: Store the compound in a cool, dry, well-ventilated area away from ignition sources and incompatible materials.[5][7]
- Spill and Exposure: In case of skin contact, wash the affected area with soap and water for at least 15 minutes. For eye contact, flush with copious amounts of water for 15 minutes and seek immediate medical attention.[5]

Protocol for Melting Point Determination (Capillary Method)

The capillary melting point method is a standard and reliable technique for determining the melting range of a crystalline solid.[9] The principle lies in heating a small, packed sample slowly and observing the temperature range from the first appearance of liquid to complete liquefaction.

Methodology:

- Sample Preparation:
 - Ensure the **2-Hydroxy-4-methylpyridine** sample is completely dry and finely powdered. If necessary, gently crush the crystals using a mortar and pestle.
 - Obtain a glass capillary tube, sealed at one end.
 - Press the open end of the capillary tube into the powdered sample.[10][11]
 - Invert the tube and tap it gently on a hard surface, or drop it through a long glass tube, to pack the solid into the sealed end.[10][11]
 - The final packed sample height should be 2-3 mm.[10][12] An excessive sample size can lead to an artificially broad melting range.[10]
- Measurement:

- Insert the capillary tube into a calibrated melting point apparatus.
- If the approximate melting point is unknown, perform a rapid heating run (10-20 °C/minute) to get an estimated range.[13]
- For an accurate measurement, use a fresh sample and begin heating rapidly to about 20 °C below the estimated melting point.[11]
- Decrease the heating rate to 1-2 °C per minute to allow for thermal equilibrium between the sample, heating block, and thermometer.[13]
- Record T1: The temperature at which the first drop of liquid is observed.[10]
- Record T2: The temperature at which the entire sample has turned into a clear liquid.[10]
- The melting point is reported as the range T1 - T2. For a pure compound, this range should be narrow (0.5-1.5 °C).

Protocol for Boiling Point Determination (Thiele Tube Method)

For determining the boiling point of small quantities of liquid, or for high-boiling compounds, the Thiele tube method is highly effective.[14] This method defines the boiling point as the temperature at which the vapor pressure of the liquid equals the surrounding atmospheric pressure.[14]

Causality: The Thiele tube is designed with a side-arm that, when heated, creates a convection current in the heating oil, ensuring uniform temperature distribution.[15] An inverted capillary tube traps the compound's vapor. As the temperature rises, the vapor pressure increases, forcing out the trapped air. At the boiling point, the vapor pressure equals the atmospheric pressure. Upon cooling, the vapor pressure drops, and the atmospheric pressure forces the liquid into the capillary tube; this moment corresponds to the boiling point.[14][16][17]

Methodology:

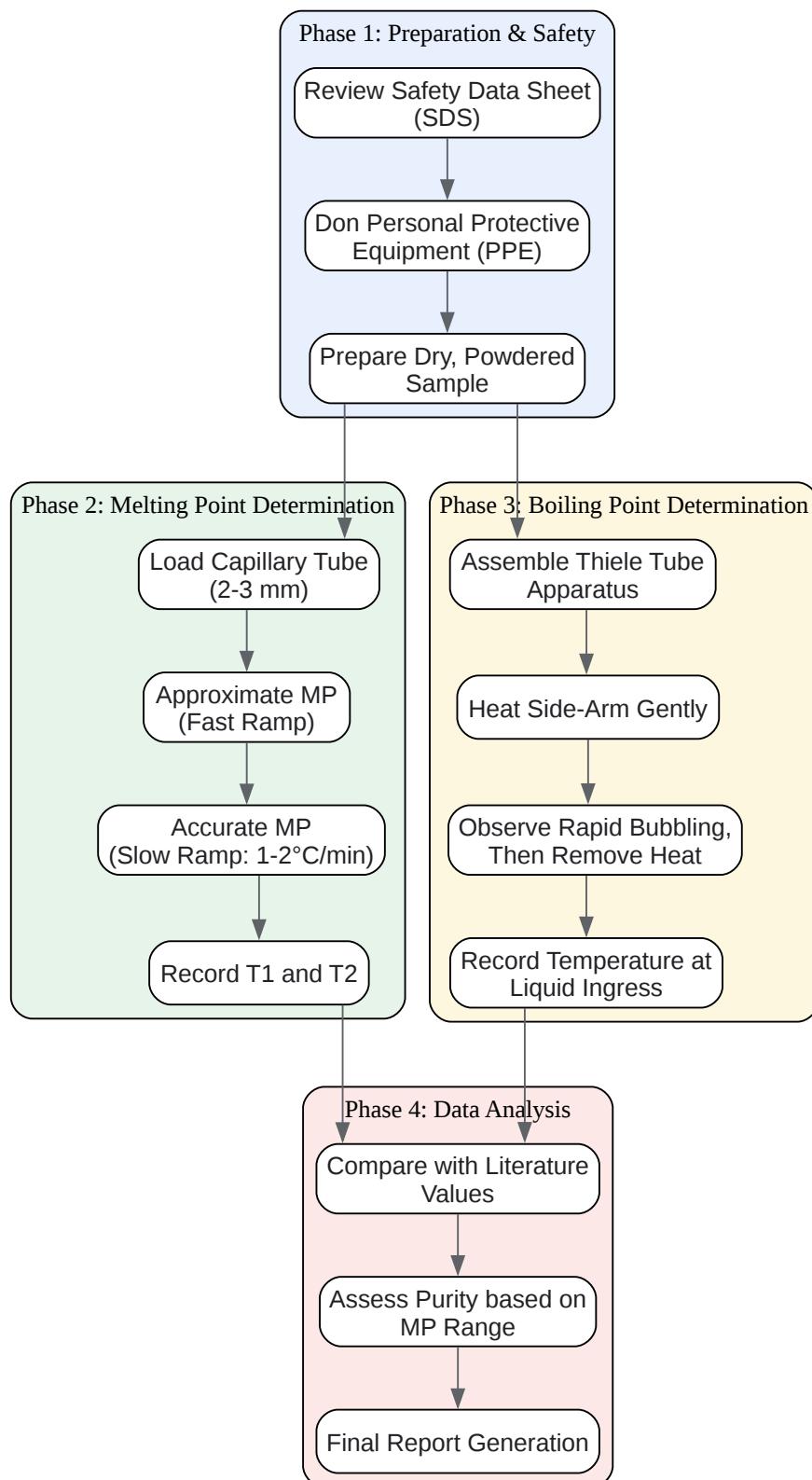
- Apparatus Setup:

- Fill a Thiele tube with mineral oil to a level just above the top of the side-arm.
- Place a small amount (0.5-1 mL) of **2-Hydroxy-4-methylpyridine** into a small test tube (fusion tube).
- Place a capillary tube, sealed at one end, into the fusion tube with the open end down.
- Attach the fusion tube to a thermometer using a rubber band or wire, ensuring the sample is level with the thermometer bulb. The rubber band must remain above the oil level to prevent it from dissolving in the hot oil.[18]
- Suspend the thermometer assembly in the Thiele tube so that the sample is immersed in the oil but does not touch the sides of the tube.[18]

- Measurement:
 - Gently heat the side-arm of the Thiele tube with a micro-burner, using a back-and-forth motion.[14]
 - Observe the inverted capillary tube. Initially, trapped air will bubble out.
 - Continue heating until a rapid and continuous stream of bubbles emerges from the capillary tip. This indicates the temperature is just above the boiling point.[14][19][20]
 - Remove the heat and allow the apparatus to cool slowly.
 - The boiling point is the temperature at which the stream of bubbles stops and the liquid is drawn up into the capillary tube.[14][15][20]
 - Record this temperature. Also, record the ambient atmospheric pressure, as boiling point is pressure-dependent.

Experimental Workflow Visualization

The logical flow for the characterization of **2-Hydroxy-4-methylpyridine**'s physical properties can be visualized as follows:

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Caption: Workflow for Physical Property Determination of **2-Hydroxy-4-methylpyridine**.

Conclusion

The accurate determination of the melting and boiling points of **2-Hydroxy-4-methylpyridine** is a critical step in its quality control and application in scientific research and development. By understanding the principles behind the experimental methods and adhering to rigorous, safety-conscious protocols, researchers can generate reliable and reproducible data. The discrepancies in literature values highlight the importance of careful experimental technique and the reporting of all relevant conditions, such as pressure, to ensure the data is unambiguous and valuable to the scientific community.

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